

Proper Disposal of 4-(Bromomethyl)benzo[d][1][2]dioxole: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	4-(Bromomethyl)benzo[d][1][2]dioxole
Cat. No.:	B182611

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For researchers and professionals in drug development, the safe handling and disposal of chemical reagents is paramount. This guide provides detailed procedures for the proper disposal of 4-(Bromomethyl)benzo[d][1][2]dioxole (also known as 5-(Bromomethyl)-1,3-benzodioxole), ensuring laboratory safety and regulatory compliance.

Hazard Identification and Safety Precautions

4-(Bromomethyl)benzo[d][1][2]dioxole is classified as a hazardous substance. It is crucial to understand its primary hazards before handling:

- Skin Corrosion/Irritation: Causes severe skin burns and eye damage[3][4].
- Allergic Skin Reaction: May cause an allergic skin reaction[3][4].
- Eye Damage: Causes serious eye damage[3][4].

Personal Protective Equipment (PPE): Before handling this compound, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices[3].
- Eye Protection: Safety glasses and a face shield are recommended[3].

- Protective Clothing: A complete suit protecting against chemicals is necessary to prevent skin contact[3].
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator[3].

Chemical and Physical Properties

A summary of the key quantitative data for 4-(Bromomethyl)benzo[d][1][2]dioxole is presented in the table below.

Property	Value
CAS Number	2606-51-1
Molecular Formula	C ₈ H ₇ BrO ₂
Molecular Weight	215.05 g/mol [5]
Melting Point	45-47 °C[5]
Boiling Point	269.9 °C at 760 mmHg[5]
Flash Point	126.2 °C[5]
Density	1.652 g/cm ³ [5]

Spill and Exposure Procedures

Immediate and appropriate action is critical in the event of a spill or exposure.

Experimental Protocol: Spill Neutralization and Cleanup

- Evacuate: Immediately evacuate personnel from the affected area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so[6]. Do not allow the chemical to enter drains[1].

- Absorb: For liquid spills, soak up with inert absorbent material such as sand, silica gel, or universal binder[1]. For solid spills, sweep up and shovel into suitable containers for disposal[1]. Avoid generating dust[3].
- Decontamination: Wash the spill area thoroughly.
- Disposal: Dispose of the collected waste in a sealed, labeled container as hazardous waste.

First Aid Measures:

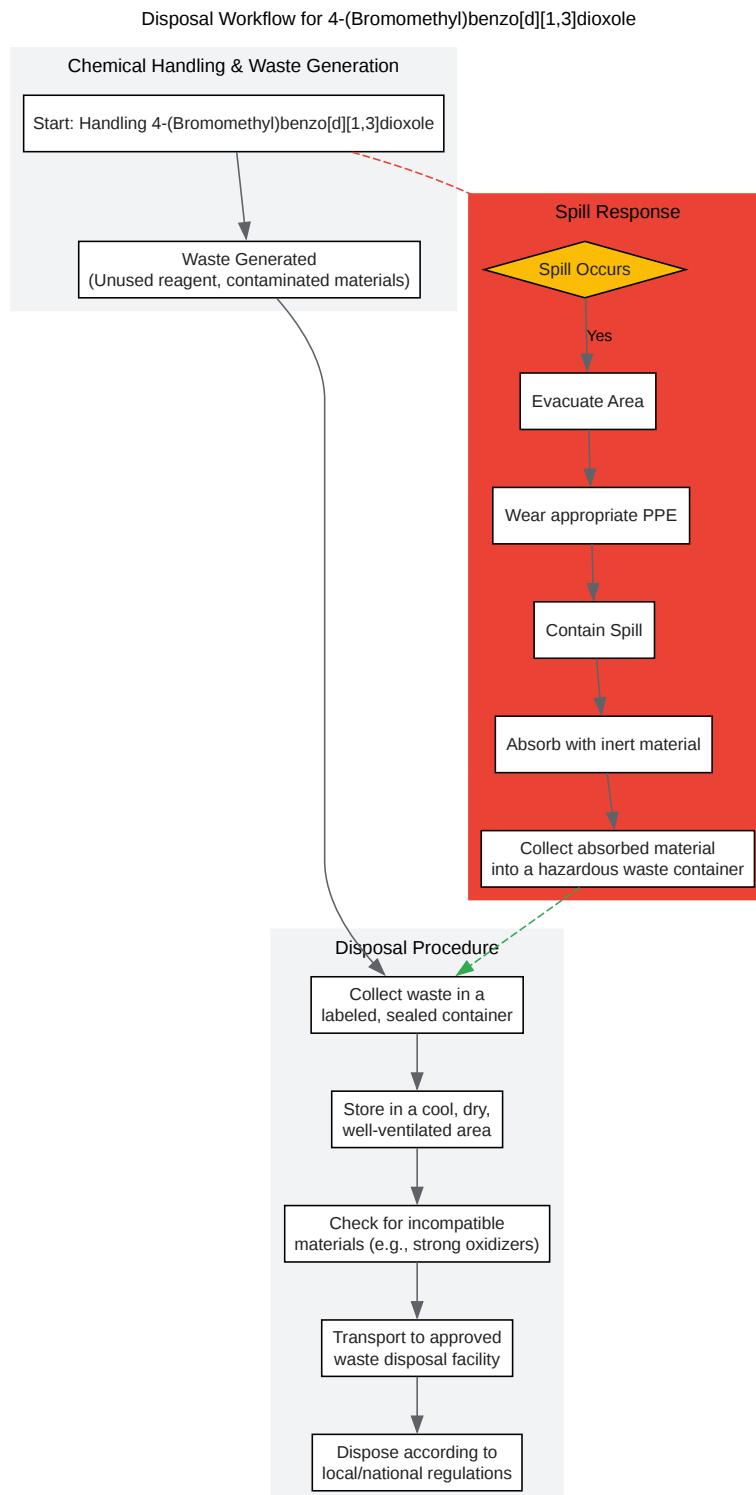
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen and consult a physician[3].
- Skin Contact: Immediately wash off with soap and plenty of water. Remove all contaminated clothing. Consult a physician[3][4].
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids, and consult a physician[3][4].
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician[3].

Disposal Plan

Proper disposal of 4-(Bromomethyl)benzo[d][1][2]dioxole is essential to prevent environmental contamination and ensure safety.

Operational Plan for Chemical Disposal:

- Containerization: Collect waste in a suitable, closed, and properly labeled container. Empty containers may retain product residue and can be dangerous[1].
- Storage: Store waste material in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and acids[1].
- Waste Disposal: Dispose of the contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations[1][6]. Do not dispose of it with regular laboratory trash or down the drain.



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Caption: Disposal workflow for 4-(Bromomethyl)benzo[d][1][2]dioxole.

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